Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Skeleton

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Compound of Interest

Compound Name:	*5-(3-Chlorophenyl)pyridin-3-amine*
CAS No.:	*1226177-31-6*
Cat. No.:	*B572886*

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NMR spectroscopy is the cornerstone of molecular structure elucidation, providing precise information about the chemical environment of hydrogen (^{1}H) and carbon (^{13}C) atoms. For **5-(3-Chlorophenyl)pyridin-3-amine**, NMR confirms the connectivity and substitution pattern of the two aromatic rings.

Experimental Protocol: ^{1}H and ^{13}C NMR

A robust NMR analysis begins with meticulous sample preparation and instrument setup.

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of the analyte in 0.6-0.7 mL of a deuterated solvent, such as Deuterated Chloroform ($CDCl_3$) or Dimethyl Sulfoxide-d_6 (DMSO-d_6). DMSO-d_6 is often preferred for amines as it can facilitate the observation of exchangeable N-H protons.

- Internal Standard: Add a small amount of Tetramethylsilane (TMS) as an internal standard, setting the reference chemical shift to 0.00 ppm.

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- Instrumentation: Acquire spectra on a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition: Obtain the proton spectrum using a standard pulse sequence. Key parameters include a sufficient number of scans for a good signal-to-noise ratio and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Obtain the carbon spectrum using a proton-decoupled pulse sequence to ensure each unique carbon appears as a singlet. A larger number of scans is typically required due to the lower natural abundance of the ^{13}C isotope.

^{1}H NMR Spectral Interpretation

The proton NMR spectrum is predicted to show distinct signals for the protons on both the pyridine and the 3-chlorophenyl rings. The amine protons will likely appear as a broad singlet. [1]

Expected ^{1}H NMR Data:

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Pyridine H2	**~8.2 - 8.4**	**d (doublet)**	**1H**
Pyridine H4	~7.8 - 8.0	t (triplet) or dd	1H
Pyridine H6	~8.3 - 8.5	d (doublet)	1H
Amine NH_2	~3.5 - 5.5 (broad)	s (singlet)	2H
Chlorophenyl H2'	~7.5 - 7.7	t (triplet) or s	1H
Chlorophenyl H4'	~7.3 - 7.5	m (multiplet)	1H
Chlorophenyl H5'	~7.3 - 7.5	m (multiplet)	1H

| Chlorophenyl H6' | ~7.4 - 7.6 | m (multiplet) | 1H |

Causality: The protons on the pyridine ring (H2, H4, H6) are deshielded due to the electron-withdrawing effect of the ring nitrogen, thus appearing at a lower field (higher ppm) compared to standard benzene protons. The protons on the chlorophenyl ring will exhibit a complex

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splitting pattern influenced by the chlorine substituent. The amine (NH_2) protons are exchangeable, often resulting in a broad signal whose position is concentration-dependent.[1]

^{13}C NMR Spectral Interpretation

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon environments.

Expected ^{13}C NMR Data:

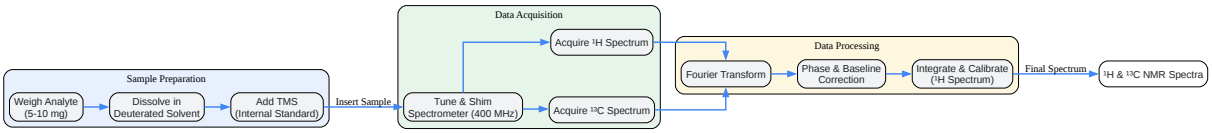
Carbon Assignment	Predicted Chemical Shift (δ, ppm)
Pyridine C2	**~140 - 145**
Pyridine C3	~145 - 150 (Amine-bearing)
Pyridine C4	~120 - 125
Pyridine C5	~130 - 135 (Aryl-bearing)
Pyridine C6	~142 - 147
Chlorophenyl C1'	~138 - 142 (Aryl-bearing)
Chlorophenyl C2'	~125 - 130
Chlorophenyl C3'	~133 - 136 (Cl-bearing)
Chlorophenyl C4'	~128 - 132
Chlorophenyl C5'	~124 - 128

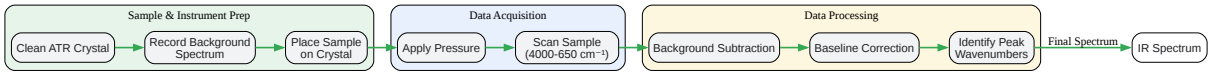
| Chlorophenyl C6' | ~126 - 130 |

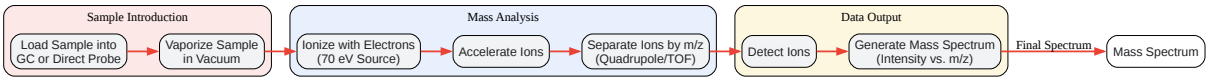
Causality: Carbons directly attached to electronegative atoms (N, Cl) or located in electron-deficient aromatic rings are deshielded and resonate at higher chemical shifts. The C-NH_2 and C-Cl carbons are expected to be significantly downfield.

NMR Workflow Diagram

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